

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Allopurinol-¹³C,¹⁵N₂

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Compound of Interest

Compound Name: Allopurinol-¹³C,¹⁵N₂

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Introduction

Allopurinol is a cornerstone therapy for conditions associated with hyperuricemia, most notably gout. It functions by inhibiting xanthine oxidase, the enzyme responsible for the conversion of hypoxanthine to xanthine and subsequently to uric acid.[1][2] Allopurinol is rapidly metabolized in the body to its primary active metabolite, oxypurinol (also known as alloxanthine), which also exhibits a potent inhibitory effect on xanthine oxidase and has a significantly longer half-life.[3][4][5] The therapeutic efficacy of allopurinol is largely attributed to oxypurinol.[4][6]

Stable isotope-labeled compounds, such as **Allopurinol-¹³C,¹⁵N₂**, are invaluable tools in pharmacokinetic and metabolic studies. They serve as ideal internal standards for quantitative bioanalysis using mass spectrometry, ensuring high accuracy and precision by compensating for variations in sample preparation and instrument response.[7] This application note provides a detailed protocol for the analysis of **Allopurinol-¹³C,¹⁵N₂** using High-Performance Liquid Chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS), a sensitive and specific method for its quantification in biological matrices.

Quantitative Data Summary

The following tables summarize typical quantitative data for the analysis of allopurinol and its metabolite, which are directly applicable to the analysis of their stable isotope-labeled analogues.

Table 1: HPLC-UV Method Parameters for Allopurinol and Oxypurinol Analysis

Parameter	Allopurinol	Oxypurinol	Reference
Linearity Range (mg/L)	0.5 - 10	1 - 40	[8]
Lower Limit of Quantification (mg/L)	0.5	1	[8]
Retention Time (min)	12.3	9.9	[8]
Intra-day Precision (%CV)	<15	<15	[8]
Inter-day Precision (%CV)	<15	<15	[8]
Accuracy (%)	within 5%	within 5%	[8]

Table 2: LC-MS/MS Method Parameters for Allopurinol and Oxypurinol Analysis

Parameter	Allopurinol	Oxypurinol	Reference
Linearity Range (ng/mL)	60.0 - 6000	80.0 - 8000	[9]
Lower Limit of Quantification (ng/mL)	60.0	80.0	[9]
Recovery (%)	85.36 - 91.20	85.36 - 91.20	[9]
Matrix Effect (IS-normalized)	1.003 - 1.030	1.003 - 1.030	[9]

Experimental Protocols

Protocol 1: Quantification of Allopurinol- ^{13}C , $^{15}\text{N}_2$ in Human Plasma by LC-MS/MS

This protocol is adapted from established methods for the quantification of unlabeled allopurinol and is suitable for pharmacokinetic studies.[\[9\]](#)[\[10\]](#)

1. Materials and Reagents

- **Allopurinol- ^{13}C , $^{15}\text{N}_2$** reference standard
- Allopurinol- d_2 (or other suitable internal standard)
- Human plasma (blank)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)

2. Instrumentation

- HPLC system with a binary pump, autosampler, and column oven
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

3. Chromatographic Conditions

- Column: Hypersil Gold (150 mm $\times$ 4.6 mm, 5 μm) or equivalent C18 column[\[9\]](#)
- Mobile Phase: 0.1% formic acid in water:acetonitrile (98:2, v/v)[\[9\]](#)
- Flow Rate: 0.8 mL/min
- Injection Volume: 10 μL
- Column Temperature: 30°C

- Run Time: Approximately 7 minutes[11]

4. Mass Spectrometric Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)[9]
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Allopurinol-13C,15N2**: Precursor ion > Product ion (To be determined by infusion of the standard. The precursor ion will be $[M+H]^+$, which will be higher than m/z 137.0 for unlabeled allopurinol).
 - Internal Standard (Allopurinol-d2): m/z 139.0 → 111.9[9]
- Source Parameters (to be optimized):
 - Capillary voltage
 - Source temperature
 - Desolvation gas flow
 - Cone gas flow

5. Sample Preparation (Protein Precipitation)

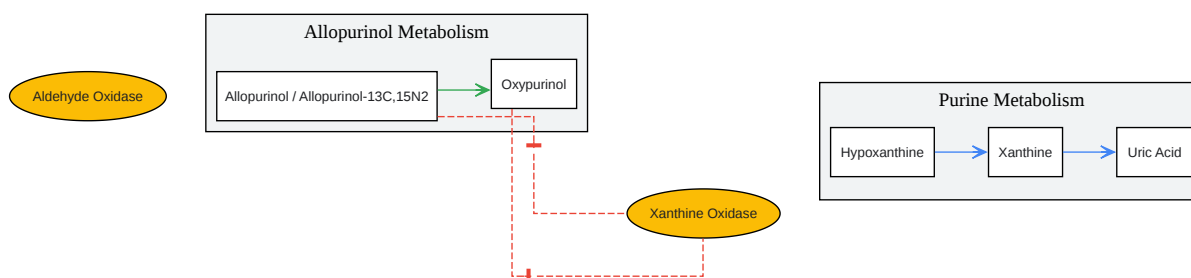
- Pipette 100 μ L of plasma sample (blank, calibration standard, QC, or unknown) into a microcentrifuge tube.
- Add a known concentration of the internal standard (e.g., Allopurinol-d2).
- Add 300 μ L of acetonitrile containing 1.0% formic acid to precipitate plasma proteins.[9]
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 10,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.

- Inject a portion of the supernatant into the LC-MS/MS system.

6. Calibration and Quantification

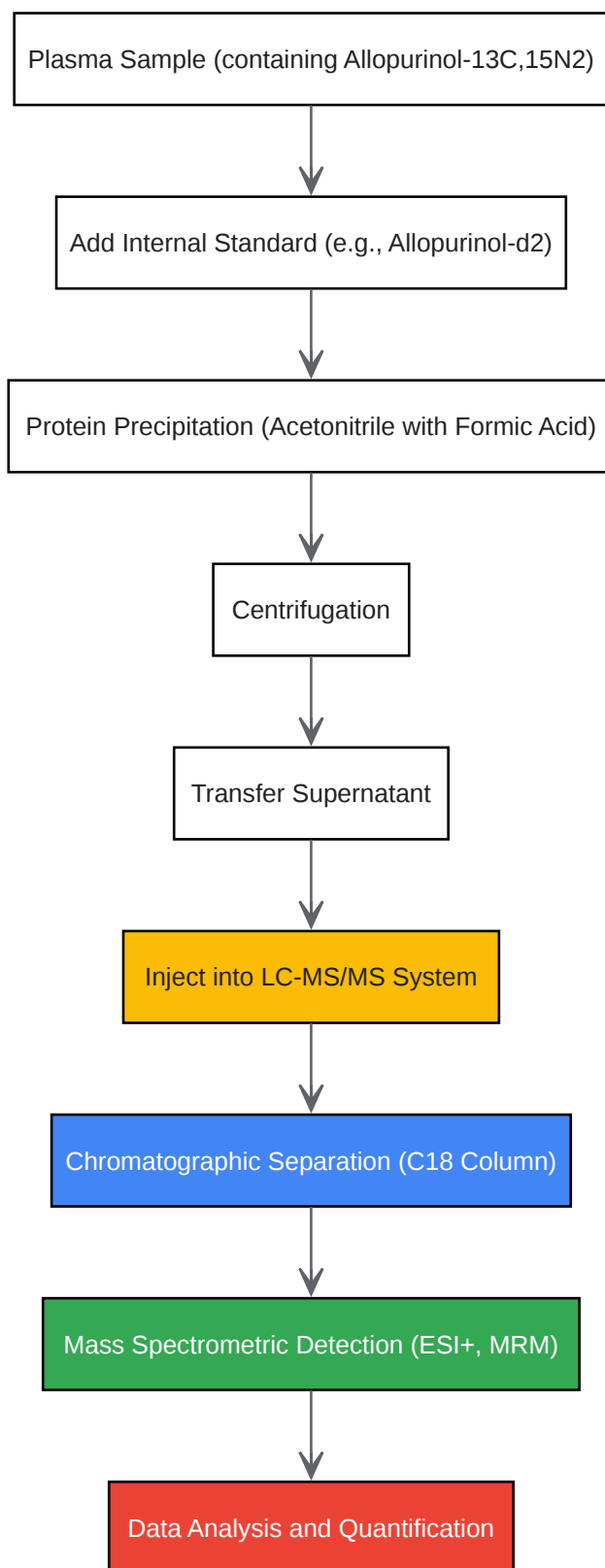
- Prepare a series of calibration standards by spiking blank plasma with known concentrations of **Allopurinol-13C,15N2**.
- Construct a calibration curve by plotting the peak area ratio of **Allopurinol-13C,15N2** to the internal standard against the nominal concentration.
- Use a weighted linear regression (e.g., $1/x^2$) for the calibration curve.^[12]
- Quantify the concentration of **Allopurinol-13C,15N2** in unknown samples from the calibration curve.

Visualizations



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Caption: Metabolic pathway of allopurinol and its inhibitory action on xanthine oxidase.



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Caption: Experimental workflow for the LC-MS/MS analysis of **Allopurinol-13C,15N2**.

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